

An In-depth Technical Profile of 2-Benzyloxy-5-bromobenzylbromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzyloxy-5-bromobenzylbromide

Cat. No.: B8595119

[Get Quote](#)

This technical guide provides a detailed overview of the chemical properties of **2-Benzyloxy-5-bromobenzylbromide**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

The fundamental chemical properties of **2-Benzyloxy-5-bromobenzylbromide** are summarized below. These values are calculated based on the compound's structure as derived from its IUPAC name.

Property	Value
Molecular Formula	C ₁₄ H ₁₂ Br ₂ O
Molecular Weight	356.05 g/mol

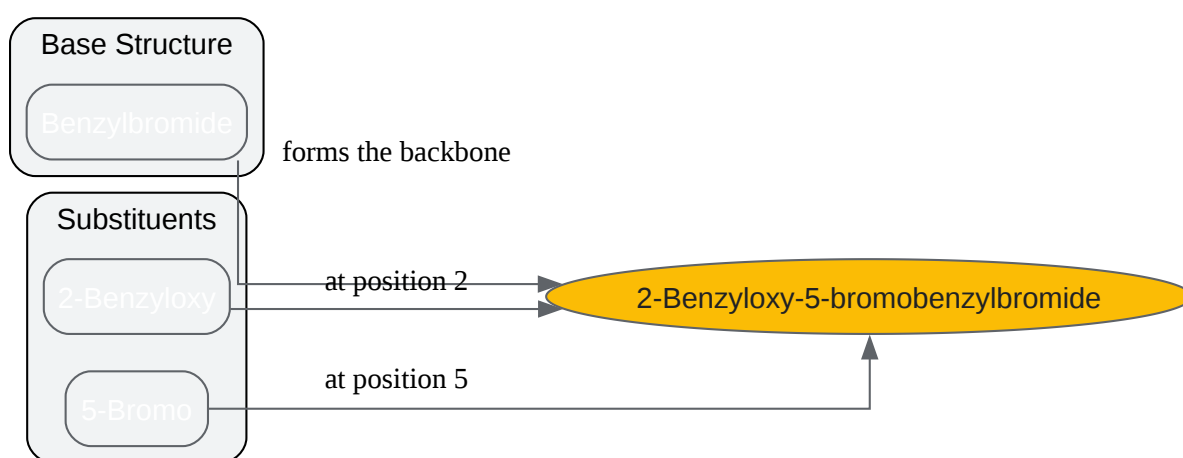
Experimental Protocols

Detailed experimental protocols for the synthesis or use of **2-Benzyloxy-5-bromobenzylbromide** are not readily available in the public domain. The synthesis would likely involve the bromination of the methyl group of 2-benzyloxy-5-bromotoluene, for instance, using N-bromosuccinimide (NBS) under radical initiation conditions. Purification and

characterization would typically be achieved through techniques such as chromatography, Nuclear Magnetic Resonance (NMR) spectroscopy, and mass spectrometry.

Signaling Pathways and Logical Relationships

As a specific biochemical reagent or drug, the signaling pathways associated with **2-Benzyloxy-5-bromobenzylbromide** are not documented. However, the structural components of the molecule can be understood through the following logical relationship diagram.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Profile of 2-Benzyloxy-5-bromobenzylbromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8595119#2-benzyloxy-5-bromobenzylbromide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com